

Application Note: 3-(5-Chloro-2-methylphenyl)azetidine in CNS Drug Discovery

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Compound of Interest

Compound Name: 3-(5-Chloro-2-methylphenyl)azetidine

Cat. No.: B13211142

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Target Audience: Researchers, Medicinal Chemists, and CNS Drug Development Professionals
Focus: Scaffold Optimization, Blood-Brain Barrier (BBB) Penetration, and Library Synthesis

Executive Summary

The development of therapeutics for Central Nervous System (CNS) disorders is historically hindered by the restrictive nature of the blood-brain barrier (BBB). In modern medicinal chemistry, the azetidine ring has emerged as a privileged structural motif, offering a unique combination of conformational rigidity, reduced lipophilicity, and modulated basicity[1].

This application note details the utility of **3-(5-Chloro-2-methylphenyl)azetidine** (CAS No. 1260797-61-2) as a foundational building block for CNS-focused library design. By replacing larger saturated heterocycles (e.g., piperidines or pyrrolidines) with this specific 3-arylazetidine scaffold, researchers can systematically lower Topological Polar Surface Area (TPSA) and attenuate active efflux by P-glycoprotein (P-gp), thereby driving high unbound brain-to-plasma partition coefficients (

)[2].

Scientific Rationale: The 3-Arylazetidine Pharmacophore

The 3-arylazetidine scaffold is a highly validated pharmacophore for targeting monoamine transporters (such as DAT and SERT) and various G-protein coupled receptors (GPCRs)[3]. The specific substitution pattern of **3-(5-Chloro-2-methylphenyl)azetidine** provides a highly optimized stereoelectronic profile for CNS target engagement:

- **The Azetidine Core:** The four-membered ring lowers the amine pKa (typically ~8.0–8.5) compared to piperidines (~9.5). This reduction in basicity decreases the fraction of the protonated cation at physiological pH, which directly attenuates molecular recognition by efflux transporters like P-gp and Breast Cancer Resistance Protein (BCRP)[2].
- **5-Chloro Substitution:** The halogen atom serves as a lipophilic vector to engage deep hydrophobic pockets via halogen bonding. Furthermore, it acts as a metabolic shield, blocking rapid cytochrome P450-mediated oxidation at the aryl ring[3].
- **2-Methyl Substitution:** The ortho-methyl group introduces steric hindrance that restricts the rotational freedom of the aryl ring relative to the azetidine core. This conformational pre-organization minimizes the entropic penalty upon receptor binding, significantly enhancing target affinity[1].

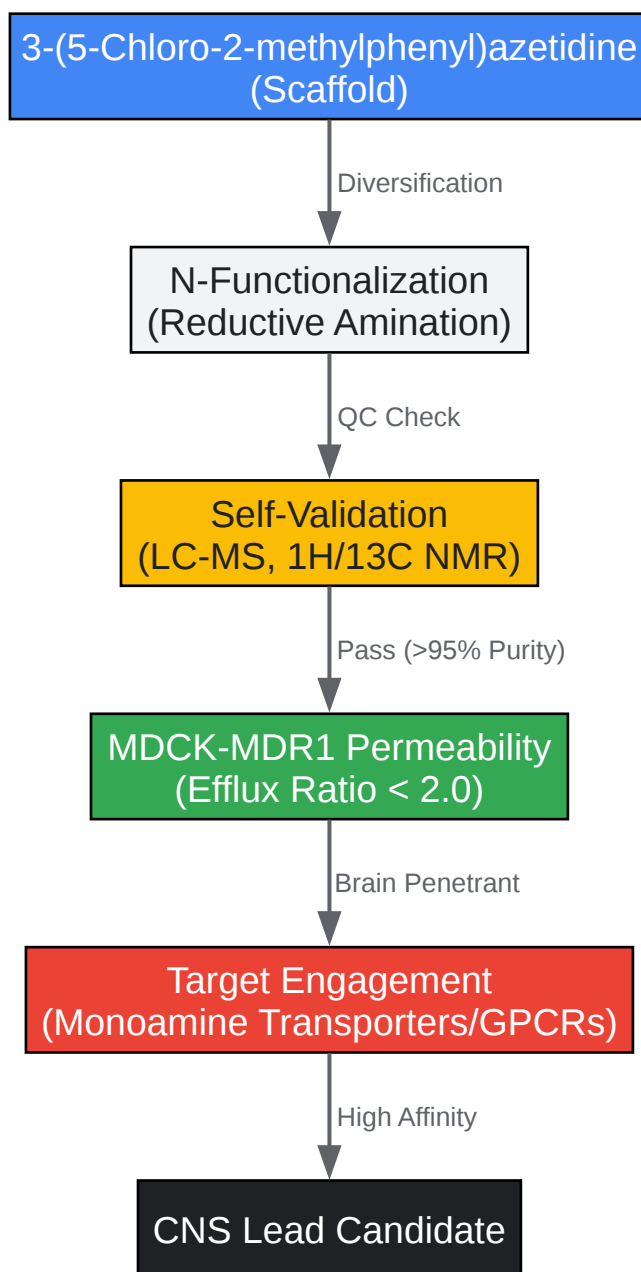
Quantitative Physicochemical Profiling

The table below summarizes the typical property shifts observed during lead optimization when transitioning from standard heterocycles to the azetidine scaffold[2],[4].

Scaffold Core	Approx. MW (Core)	TPSA Contribution (Å²)	Calc. pKa (Amine)	Typical MDR1 Efflux Ratio	BBB Permeability
Piperidine	~238 g/mol	12.0	9.5 - 10.0	> 5.0 (High)	Poor / Actively Effluxed
Pyrrolidine	~224 g/mol	12.0	9.0 - 9.5	3.0 - 5.0 (Moderate)	Marginal
Azetidine	~210 g/mol	12.0	8.0 - 8.5	< 2.0 (Low)	High / Passive Diffusion

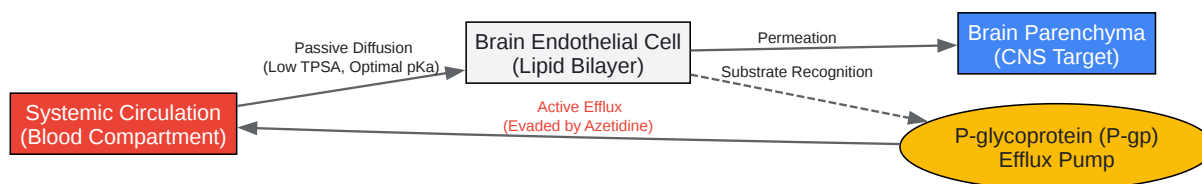
Experimental Workflows & Visualizations

To successfully leverage this scaffold, the synthetic and biological evaluation workflows must be tightly integrated.



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Workflow for the integration of **3-(5-Chloro-2-methylphenyl)azetidine** into CNS drug discovery.



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Mechanism of BBB penetration: Azetidines evade P-gp active efflux to reach the brain parenchyma.

Validated Protocols

Protocol A: N-Functionalization via Reductive Amination

Causality: Direct N-alkylation of azetidines with alkyl halides often leads to over-alkylation (quaternary ammonium salt formation) or ring-opening due to ring strain. Reductive amination is the method of choice to ensure mono-functionalization while preserving the integrity of the four-membered ring[4].

Step-by-Step Methodology:

- Free-Basing: If the **3-(5-Chloro-2-methylphenyl)azetidine** is supplied as a hydrochloride salt, dissolve 1.0 eq (e.g., 100 mg) in dichloromethane (DCM) and wash with saturated aqueous

• Extract the organic layer, dry over

• , and concentrate under reduced pressure.
- Imine Formation: Dissolve the free amine in anhydrous 1,2-dichloroethane (DCE) (0.2 M). Add the desired aldehyde or ketone (1.2 eq) and glacial acetic acid (1.5 eq) to adjust the pH to ~5.0. Stir at room temperature for 2 hours.
- Reduction: Cool the mixture to 0°C. Add Sodium triacetoxyborohydride (

) (1.5 eq) in small portions. Causality:

is a mild reducing agent that will not reduce the unreacted aldehyde, preventing alcohol byproducts.

- Workup & Self-Validation: Quench with saturated

, extract with DCM, and purify via flash chromatography.

- QC Check: Perform LC-MS and

¹H-NMR. The intact azetidine ring must be confirmed by the presence of characteristic highly coupled multiplets at

3.5–4.5 ppm. The absence of these peaks indicates unwanted ring-opening[1].

Protocol B: Bidirectional MDCK-MDR1 Permeability Assay

Causality: To confirm that the synthesized azetidine derivatives successfully evade active efflux at the BBB, an in vitro bidirectional transport assay using Madin-Darby Canine Kidney (MDCK) cells transfected with human MDR1 (P-gp) is required[2].

Step-by-Step Methodology:

- Cell Seeding: Seed MDCK-MDR1 cells on transwell polycarbonate inserts (0.4 µm pore size) and culture for 4–5 days until a confluent monolayer forms.
- Monolayer Integrity Check: Measure Transepithelial Electrical Resistance (TEER). Only inserts with TEER > 200 should be used.
- Dosing: Prepare a 5 µM solution of the azetidine derivative in assay buffer (HBSS with 10 mM HEPES, pH 7.4).
 - For Apical to Basolateral (A-to-B) transport (simulating blood-to-brain): Add compound to the apical chamber.
 - For Basolateral to Apical (B-to-A) transport (simulating brain-to-blood efflux): Add compound to the basolateral chamber.

- Incubation & Sampling: Incubate at 37°C for 120 minutes. Take aliquots from the receiver chambers at 60 and 120 minutes.
- Quantification & Calculation: Analyze samples via LC-MS/MS. Calculate the apparent permeability (P_{app}) for both directions.
 - Self-Validating Metric: Calculate the Efflux Ratio (ER) ($ER = \frac{P_{app}(out)}{P_{app}(in)}$). An $ER < 2.0$ confirms that the compound is not a significant P-gp substrate, validating the efficacy of the azetidine scaffold design[2].

References

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